

# Application Notes and Protocols for Studying Ion Channel Function with Nystatin A2

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## Compound of Interest

Compound Name: Nystatin A2

Cat. No.: B3329963

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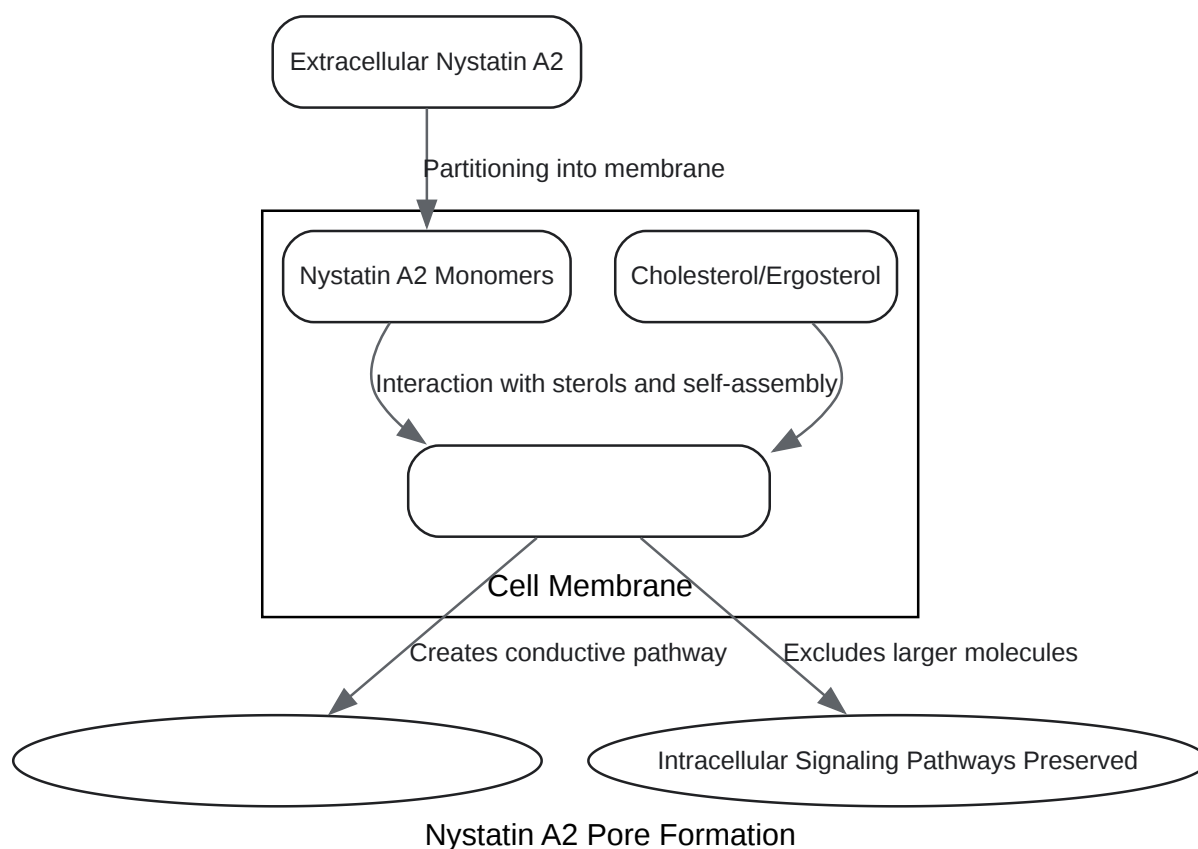
For Researchers, Scientists, and Drug Development Professionals

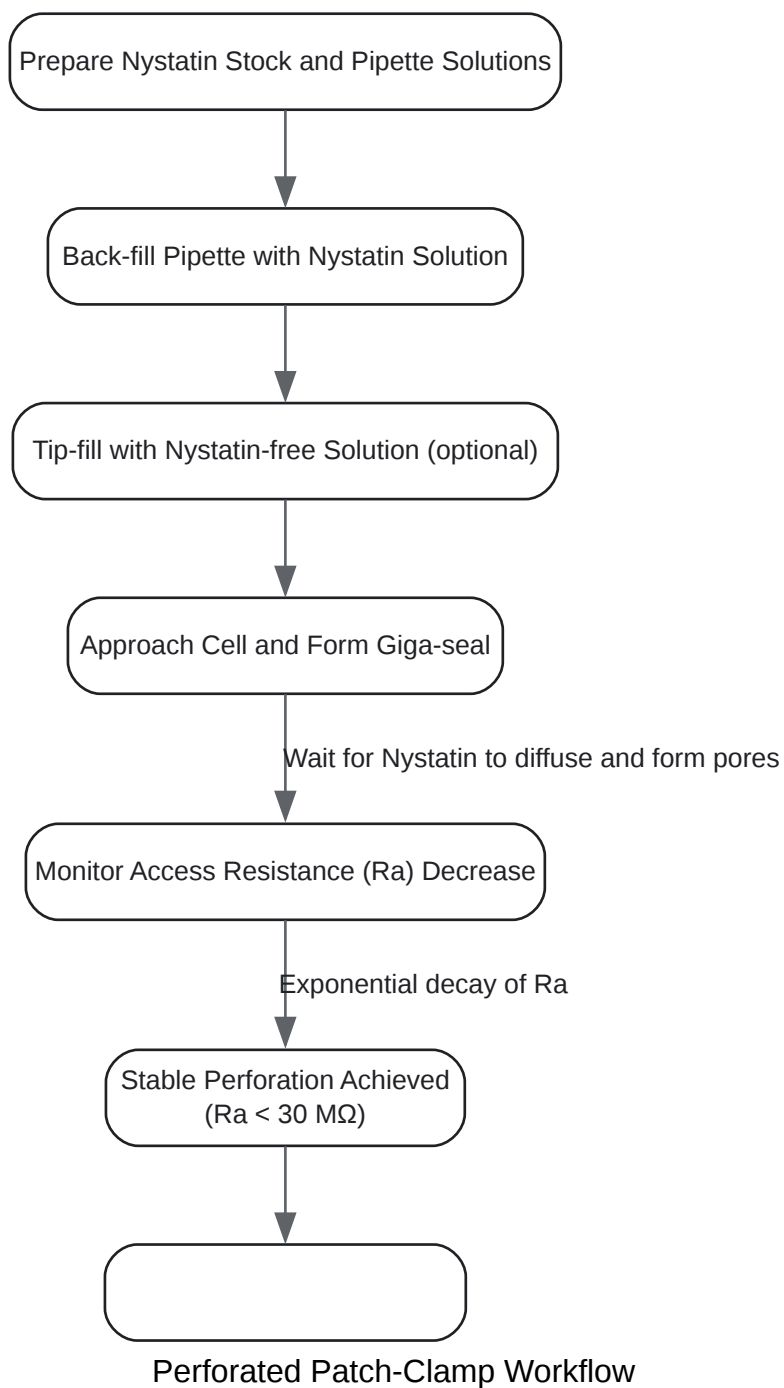
These application notes provide a comprehensive guide to utilizing **Nystatin A2**, a polyene antibiotic, as a powerful tool for investigating ion channel function. The primary application highlighted is the perforated patch-clamp technique, which allows for robust electrophysiological recordings while preserving the intracellular environment.

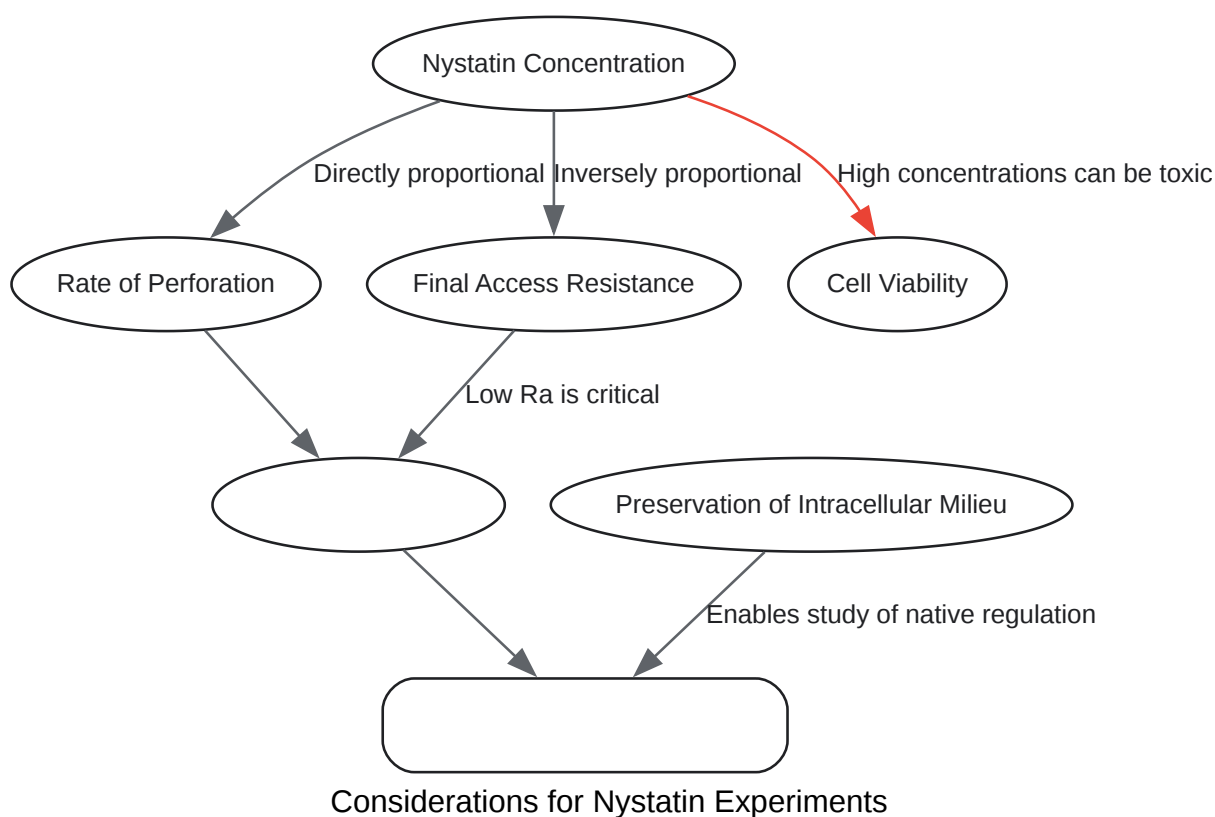
## Mechanism of Action: Nystatin A2 Pore Formation

**Nystatin A2** facilitates the study of ion channels by forming pores in the cell membrane, thereby granting electrical access to the cell's interior. This process is initiated by the interaction of Nystatin with sterols, primarily ergosterol in fungal membranes and cholesterol in mammalian cell membranes.[1][2][3] Upon binding, multiple Nystatin molecules self-assemble to form a barrel-like transmembrane channel.[4] This pore allows for the passage of small monovalent ions, effectively creating a low-resistance electrical pathway between the patch pipette and the cytoplasm. A key advantage of this method is that larger molecules, such as proteins and second messengers, are excluded, thus maintaining the integrity of intracellular signaling cascades that can modulate ion channel activity.[5]

Diagram of **Nystatin A2** Pore Formation Signaling Pathway







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